

# Optimizing Tolpyralate and atrazine tank mixtures for broad-spectrum weed control

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## Compound of Interest

Compound Name: Tolpyralate

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## Technical Support Center: Optimizing Tolpyralate and Atrazine Tank Mixtures

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on optimizing **tolpyralate** and atrazine tank mixtures for broad-spectrum weed control.

## Frequently Asked Questions (FAQs)

Q1: What is the primary benefit of tank-mixing **tolpyralate** and atrazine?

A1: Tank-mixing **tolpyralate**, a 4-hydroxyphenyl-pyruvate dioxygenase (HPPD) inhibitor, with atrazine, a photosystem II (PSII) inhibitor, enhances the speed of herbicide activity and broadens the spectrum of controlled weeds.<sup>[1]</sup> This combination can lead to synergistic or additive effects, improving control of various annual grass and broadleaf weeds in corn.<sup>[2][3]</sup>

Q2: What is the typical mode of action for this herbicide combination?

A2: **Tolpyralate** inhibits the HPPD enzyme, which is crucial for carotenoid biosynthesis. The lack of carotenoids leads to the destruction of chlorophyll, resulting in the characteristic bleaching of plant tissues. Atrazine inhibits photosynthesis at photosystem II. The combination of these two modes of action leads to a more rapid and complete plant death.<sup>[1][3]</sup>

Q3: What are the recommended application rates for **tolpyralate** and atrazine in a tank mix?

A3: Commercially, **tolpyralate** is often applied at a dose of 30 to 40 g ai ha<sup>-1</sup> with a minimum of 560 g ai ha<sup>-1</sup> of atrazine.[4] However, the optimal rates can vary depending on the target weed species. For some sensitive broadleaf weeds, lower rates of atrazine may be sufficient, while for others, particularly some grass species, higher rates may be necessary.[4][5]

Q4: What is the nature of the interaction between **tolpyralate** and atrazine?

A4: The interaction between **tolpyralate** and atrazine can be synergistic or additive, depending on the weed species and the application rates of the herbicides.[2][3] For example, a synergistic effect has been observed for the control of velvetleaf (*Abutilon theophrasti*), while an additive effect is more common for redroot pigweed (*Amaranthus retroflexus*) and wild mustard (*Sinapis arvensis*).[2] It is crucial to understand that the interaction is not uniform across all weed species.[2]

Q5: What adjuvants are recommended for use with **tolpyralate** and atrazine tank mixtures?

A5: For maximum performance, it is recommended to use adjuvants such as methylated seed oil (MSO) and urea ammonium nitrate (UAN) with **tolpyralate** and atrazine tank mixes.[6] MSO, in particular, has been shown to enhance the efficacy of the herbicide mixture on several weed species.[7] The addition of MSO can improve the control of weeds like velvetleaf and common ragweed.[6]

## Troubleshooting Guide

Problem 1: Poor control of specific weed species, particularly grasses.

- Possible Cause: The application rate of atrazine may be insufficient for the target grass species. While the tank mix is effective on many broadleaf weeds, some grasses like barnyardgrass and foxtail species may require higher rates of atrazine for effective control.[4][5]
- Solution:
  - Increase the rate of atrazine in the tank mix, adhering to label recommendations.
  - Consider the addition of a third tank-mix partner specifically targeting grass weeds. Adding a grass herbicide like acetochlor or S-metolachlor can improve late-season control of

annual grasses.[8]

- Ensure the application timing is appropriate for the target weed's growth stage, as larger weeds are generally harder to control.

Problem 2: Reduced overall efficacy of the herbicide application.

- Possible Cause 1: Lack of or improper use of adjuvants. The efficacy of **tolpyralate** and atrazine is significantly enhanced by the use of adjuvants like MSO and UAN.[6][9]
  - Solution: Always include a suitable adjuvant, such as MSO at a concentration of 0.5% to 1% v/v, in the spray solution.[10]
- Possible Cause 2: Environmental factors. Weather conditions can impact herbicide performance. For instance, spraying during periods of drought or when weeds are under stress can reduce herbicide uptake and efficacy.[11] While studies have shown that the time of day of application has a minimal effect on the efficacy of **tolpyralate** plus atrazine, other environmental stressors are still a concern.[7]
  - Solution: Apply the herbicide when weeds are actively growing and not under environmental stress. Avoid application immediately before rainfall, which can wash the herbicide off the plant foliage.
- Possible Cause 3: Improper tank mixing order. Incorrect mixing order can lead to physical incompatibility of the products, reducing the effectiveness of the spray solution.
  - Solution: Follow a standard mixing order. A common recommendation is to fill the tank with half the required water, add any compatibility agents, add suspension concentrates (like atrazine), then emulsifiable concentrates, followed by soluble liquids (like **tolpyralate**), and finally surfactants or adjuvants like MSO. Fill the tank with the remaining water and agitate thoroughly.

Problem 3: Crop injury observed after application.

- Possible Cause: Certain corn hybrids may exhibit sensitivity to **tolpyralate** and atrazine, especially at higher application rates.[1] Injury can also be influenced by environmental factors around the time of application.[1]

- Solution:
  - Consult seed supplier information for any known sensitivities of the corn hybrid to HPPD-inhibiting herbicides.
  - Avoid applying at rates exceeding the label recommendations.
  - While some transient injury may be observed, corn plants often recover without a significant impact on yield.[\[1\]](#)

## Data Presentation

Table 1: Efficacy of **Tolpyralate** + Atrazine on Various Weed Species

Weed Species	Tolpyralate Rate (g ai ha <sup>-1</sup> )	Atrazine Rate (g ai ha <sup>-1</sup> )	Control (%) at 8 Weeks After Application (WAA)	Interaction
Velvetleaf (Abutilon theophrasti)	30 - 45	280 - 560	>90%	Synergistic
Redroot Pigweed (Amaranthus retroflexus)	30 - 45	280 - 560	>90%	Additive
Common Ragweed (Ambrosia artemisiifolia)	30 - 45	280 - 560	>90%	Synergistic/Additive
Common Lambsquarters (Chenopodium album)	30 - 45	280 - 560	>90%	Additive/Synergistic
Wild Mustard (Sinapis arvensis)	30 - 45	280 - 560	>90%	Additive
Barnyardgrass (Echinochloa crus-galli)	30 - 45	560	78%	Additive/Synergistic
Foxtail Species (Setaria spp.)	30 - 45	560	69%	Additive/Synergistic

Data synthesized from multiple studies.[\[2\]](#)[\[10\]](#)

Table 2: Influence of Adjuvants on Weed Control with **Tolpyralate** (30 g ai ha<sup>-1</sup>) + Atrazine (560 g ai ha<sup>-1</sup>)

Weed Species	Adjuvant	Control (%) at 8 Weeks After Application (WAA)
Velvetleaf ( <i>Abutilon theophrasti</i> )	None	42%
MSO (0.5% v/v)	86%	
MSO (0.5% v/v) + UAN (2.5% v/v)	86%	
Common Ragweed ( <i>Ambrosia artemisiifolia</i> )	None	≥77%
MSO (0.5% v/v)	≥94%	
MSO (0.5% v/v) + UAN (2.5% v/v)	≥94%	
Barnyardgrass ( <i>Echinochloa crus-galli</i> )	None	Not specified
MSO Concentrate®	Improved control	
Merge®	Improved control	
Carrier®	Improved control	
Foxtail Species ( <i>Setaria</i> spp.)	None	Not specified
MSO Concentrate®	Improved control	
Merge®	Improved control	
Carrier®	Improved control	

Data synthesized from multiple studies.[\[6\]](#)[\[9\]](#)[\[12\]](#)

## Experimental Protocols

Protocol 1: Evaluating the Efficacy and Synergy of **Tolpyralate** and Atrazine Tank Mixtures

### 1. Experimental Design:

- Establish field trials in a randomized complete block design with at least four replications.
- Include the following treatments:
- Untreated control.
- **Tolpyralate** applied alone at three rates (e.g., 15, 30, and 45 g ai ha<sup>-1</sup>).[\[2\]](#)
- Atrazine applied alone at three rates (e.g., 140, 280, and 560 g ai ha<sup>-1</sup>).[\[2\]](#)
- All possible tank-mix combinations of the **tolpyralate** and atrazine rates.
- Ensure plots are of an adequate size (e.g., 2m x 8m) to minimize edge effects.

## 2. Herbicide Application:

- Apply herbicides post-emergence when weeds are at a consistent growth stage (e.g., 10 cm in height).[\[13\]](#)
- Use a calibrated CO<sub>2</sub>-pressurized backpack sprayer with appropriate nozzles to ensure uniform coverage.
- Include a standard adjuvant, such as MSO at 0.5% v/v, in all treatments containing **tolpyralate**.[\[4\]](#)

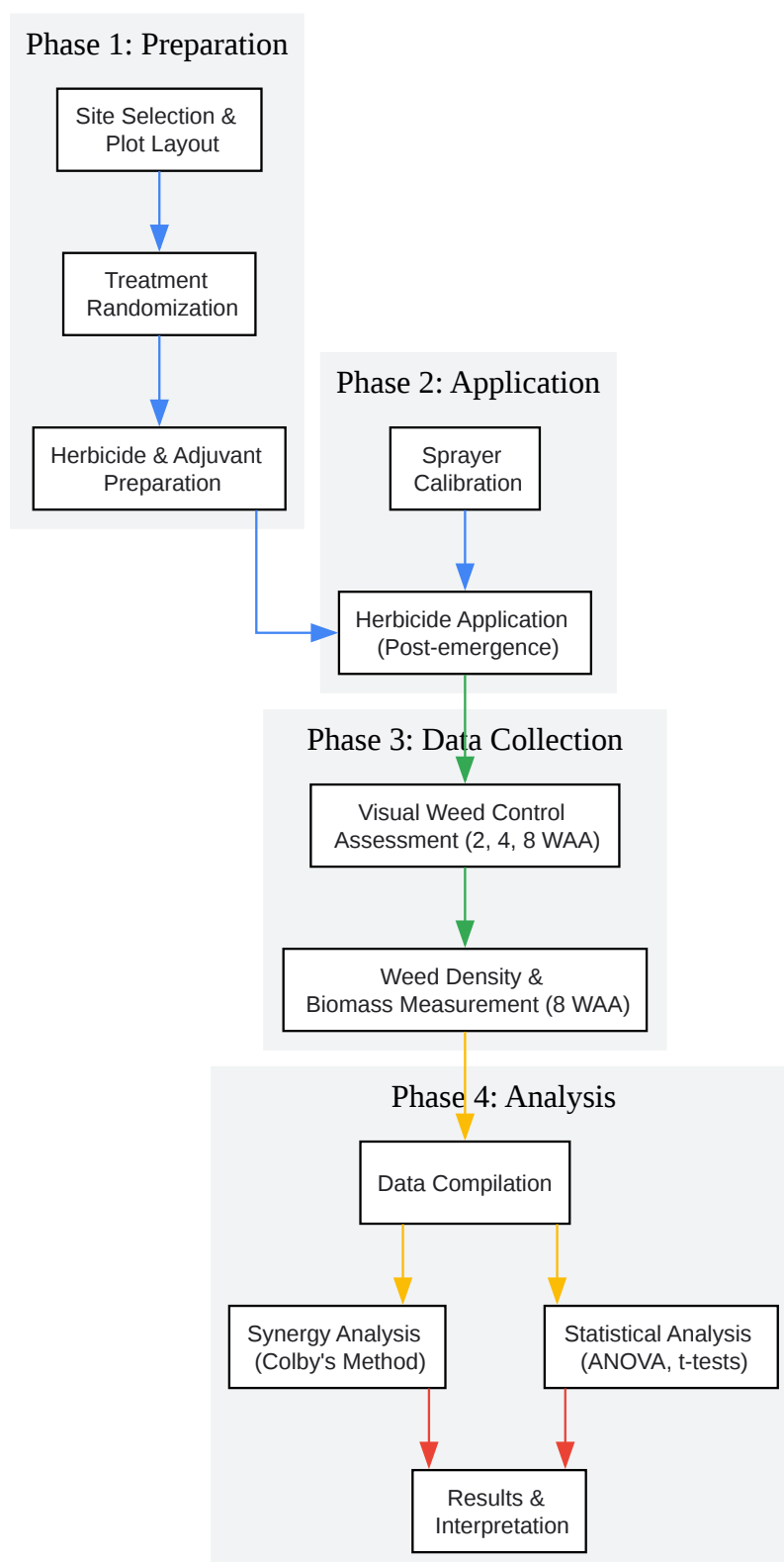
## 3. Data Collection:

- Visually assess weed control for each species at 2, 4, and 8 weeks after application (WAA) using a scale of 0% (no control) to 100% (complete control).
- At 8 WAA, measure weed density (plants per square meter) and collect above-ground weed biomass from a designated quadrat within each plot. Dry the biomass to a constant weight.

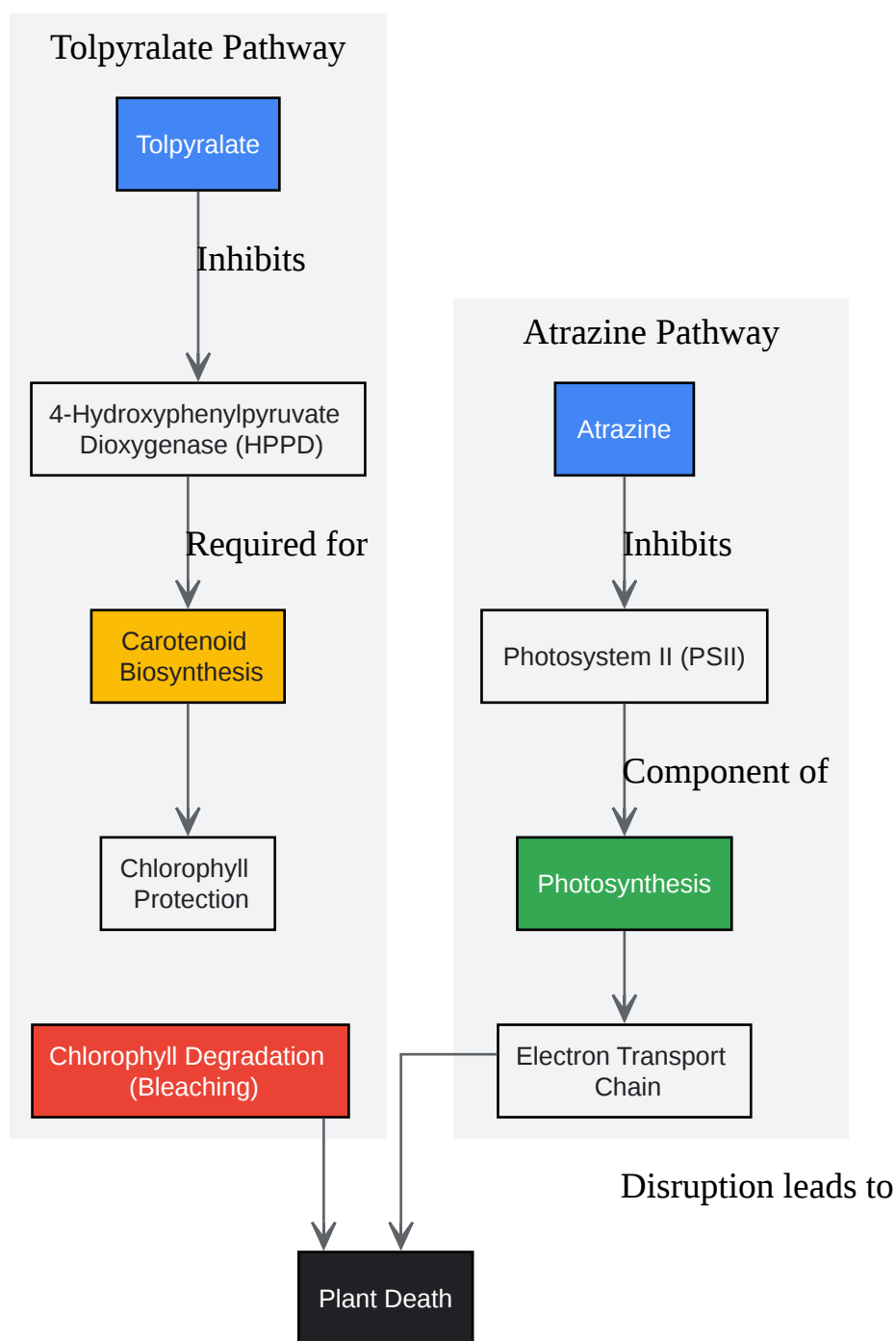
## 4. Synergy Analysis (Colby's Method):

- Calculate the expected weed control (E) for each tank mixture using the following formula:
- $E = X + Y - (XY / 100)$ [\[14\]](#)
- Where X is the percent control from **tolpyralate** alone and Y is the percent control from atrazine alone at the corresponding rates.
- Compare the observed weed control from the tank mix with the expected value (E).
- If Observed > E, the interaction is synergistic.
- If Observed < E, the interaction is antagonistic.
- If Observed = E, the interaction is additive.[\[14\]](#)
- Statistical analysis (e.g., t-tests) should be used to determine if the difference between observed and expected values is significant.[\[2\]](#)

# Mandatory Visualizations







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